

A Comprehensive Technical Guide to Dichlorotriphenylphosphorane: Properties, Synthesis, and Applications

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Compound of Interest

Compound Name: Dichlorotriphenylphosphorane

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Introduction

Dichlorotriphenylphosphorane, with the chemical formula $(C_6H_5)_3PCl_2$, is a highly versatile organophosphorus compound widely employed as a chlorinating agent in organic synthesis.^[1] Abbreviated as Ph_3PCl_2 , this reagent is instrumental in a variety of chemical transformations, including the conversion of alcohols and ethers to their corresponding alkyl chlorides, the cleavage of epoxides to vicinal dichlorides, and the transformation of carboxylic acids into acyl chlorides.^{[1][2]} Its utility is particularly pronounced in the synthesis of sensitive molecules where mild reaction conditions are paramount. This guide provides an in-depth overview of its chemical identity, physical properties, synthesis, and key reaction mechanisms and protocols.

Chemical Identity

- IUPAC Name: dichloro(triphenyl)-λ⁵-phosphane^{[1][3]}
- CAS Number: 2526-64-9^{[3][4][5]}
- Molecular Formula: $C_{18}H_{15}Cl_2P$ ^{[3][4][5]}
- Molecular Weight: 333.19 g/mol ^{[1][3][5]}

- Structure: In polar solvents, it exists as an ionic phosphonium salt, $[\text{Ph}_3\text{PCl}]^+\text{Cl}^-$, while in non-polar solvents, it adopts a trigonal bipyramidal molecular structure.^[1]

Common Synonyms:

- Triphenylphosphine dichloride^{[3][4][5]}
- Triphenyldichlorophosphorane^{[2][3][4][6]}
- Phosphorane, dichlorotriphenyl-^{[2][3]}
- Chlorotriphenylphosphonium chloride^{[2][6]}
- Dichlorotriphenyl-lambda5-phosphane^{[3][4]}

Physicochemical Properties

The physical and chemical properties of **dichlorotriphenylphosphorane** are summarized in the table below. It is a moisture-sensitive, white crystalline solid.^{[2][6]}

| Property | Value | Reference |
|---------------|--|-------------------|
| Melting Point | 85 °C (decomposes) | ^{[4][5]} |
| Appearance | White crystalline solid | ^[6] |
| Solubility | Soluble in CCl_4 , CH_2Cl_2 , DMF, MeCN, pyridine; Slightly soluble in ether, THF, PhMe; Insoluble in petroleum ether. Reacts with water. | ^{[5][6]} |
| Stability | Moisture-sensitive; very hygroscopic solid. | ^{[2][6]} |

Synthesis and Handling

Experimental Protocol: Synthesis of **Dichlorotriphenylphosphorane**

Dichlorotriphenylphosphorane is typically prepared fresh just before use by the reaction of triphenylphosphine with chlorine gas.^{[1][6]}

Materials:

- Triphenylphosphine (Ph_3P)
- Chlorine (Cl_2)
- Anhydrous solvent (e.g., carbon tetrachloride, acetonitrile)

Procedure:

- Dissolve triphenylphosphine in a dry, inert solvent in a flame-dried flask under an inert atmosphere (e.g., nitrogen or argon).
- Cool the solution in an ice bath.
- Slowly bubble a stoichiometric amount of chlorine gas through the solution with vigorous stirring.
- The product, **dichlorotriphenylphosphorane**, will precipitate from the solution.
- The resulting slurry can often be used directly in subsequent reactions.

Handling Precautions: **Dichlorotriphenylphosphorane** is highly moisture-sensitive and should be handled under anhydrous conditions.^[2] It may cause severe skin and eye injury.^[1]

Appropriate personal protective equipment, including gloves and safety glasses, should be worn. All manipulations should be performed in a well-ventilated fume hood.

Key Reactions and Mechanisms

Conversion of Alcohols to Alkyl Chlorides (Appel Reaction)

The Appel reaction is a widely used method for converting primary and secondary alcohols to the corresponding alkyl chlorides under mild conditions, using triphenylphosphine and a chlorine source like carbon tetrachloride or N-chlorosuccinimide.^{[7][8]}

Dichlorotriphenylphosphorane is a key intermediate in this transformation.^[9] The reaction generally proceeds with an inversion of stereochemistry at the reacting carbon center, characteristic of an S_N2 mechanism.^{[7][8][10]} For tertiary alcohols, the reaction may proceed via an S_N1 pathway.^[8]

Experimental Protocol: General Procedure for the Appel Reaction

Materials:

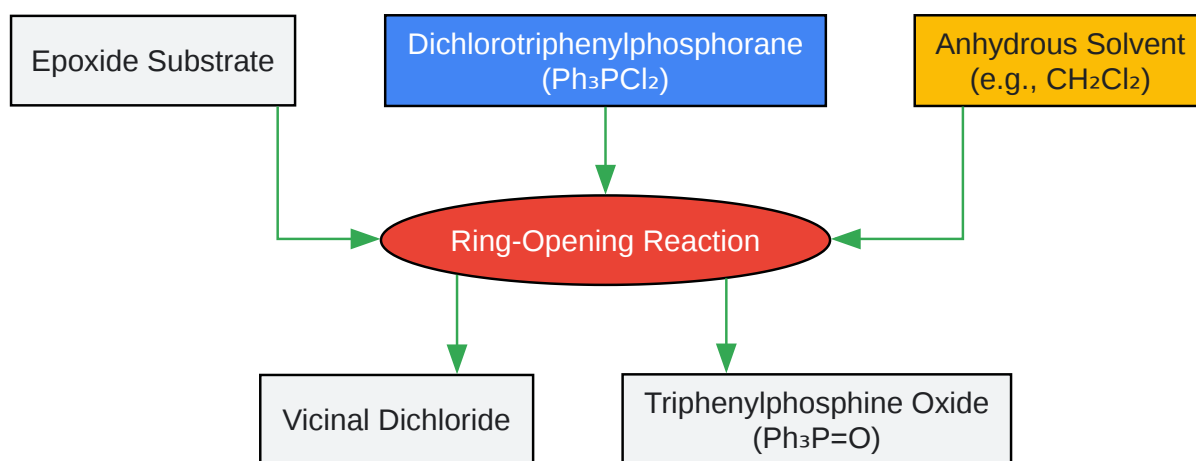
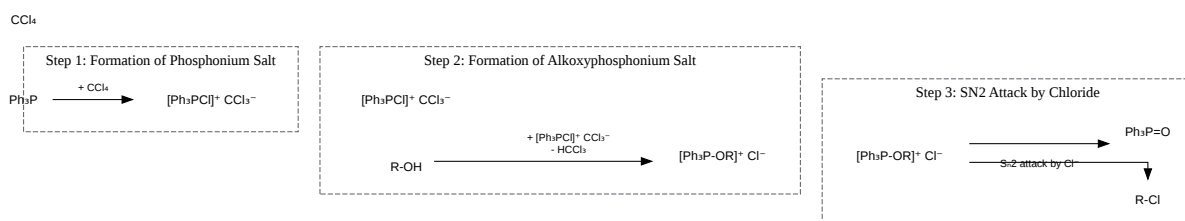
- Alcohol
- Triphenylphosphine (PPh₃)
- Carbon tetrachloride (CCl₄) or other suitable chlorine source
- Anhydrous solvent (e.g., acetonitrile, dichloromethane)

Procedure:

- To a solution of the alcohol and a slight excess of triphenylphosphine in an anhydrous solvent, add the chlorine source dropwise at room temperature.
- The reaction mixture is stirred until the starting alcohol is consumed (monitored by TLC).
- The solvent is removed under reduced pressure.
- The crude product is purified by column chromatography to separate the alkyl chloride from the triphenylphosphine oxide byproduct.

Mechanism of the Appel Reaction

The reaction begins with the formation of the **dichlorotriphenylphosphorane** intermediate, which then reacts with the alcohol.



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